Application Note: Development of Liposomal Carriers for N-Cyclopropylnicotinamide

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Compound of Interest

Compound Name:	*Nicotinamide, N-cyclopropyl-*
CAS No.:	*25764-74-3*
Cat. No.:	*B10975273*

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Executive Summary & Rationale

N-Cyclopropylnicotinamide (MW: 162.19 g/mol) is a structural analog of nicotinamide (Vitamin B3) with emerging significance as a Phosphodiesterase 4 (PDE4) inhibitor, positioning it as a candidate for treating inflammatory skin conditions like atopic dermatitis.

While the molecule possesses moderate water solubility, its topical efficacy is often limited by rapid clearance and poor retention in the stratum corneum. Liposomal encapsulation offers a dual advantage:

- Reservoir Effect: Sustained release within the dermal layers.
- Stability: Protection from oxidative degradation.

Physicochemical Challenge: With a computed LogP of ~0.6 and low molecular weight, N-cyclopropylnicotinamide is "amphiphilic-soluble." It does not partition strongly enough into the lipid bilayer to be membrane-bound, nor is it hydrophilic enough to be purely retained in the aqueous core without leakage.

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The Solution: This guide details a High-Concentration Thin Film Hydration protocol optimized for small, leakage-prone molecules. We utilize a rigid lipid bilayer (HSPC/Cholesterol) and a low-volume hydration strategy to maximize passive encapsulation efficiency (EE).

Pre-Formulation Assessment

Before initiating benchwork, the physicochemical parameters must dictate the formulation strategy.

Parameter	Value	Formulation Implication
Molecular Weight	162.19 g/mol	High diffusion rate; requires a rigid lipid membrane (high Tm) to prevent leakage.
LogP (Octanol/Water)	~0.6	Distributes between aqueous core and lipid interface. Passive loading is required.
pKa	~3.3 (Pyridine N)	Critical: The molecule is not sufficiently basic at physiological pH to utilize pH-gradient active loading (remote loading). Passive loading is the only viable path.
Solubility	Water Soluble	Hydration medium must be aqueous (PBS or Citrate Buffer).

Protocol A: Liposome Fabrication (Thin Film Hydration)[1]

Objective: Create Large Unilamellar Vesicles (LUVs) containing N-cyclopropylnicotinamide.
Method: Thin Film Hydration followed by Extrusion.[1]

Materials

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- Lipid: Hydrogenated Soy Phosphatidylcholine (HSPC) - Chosen for high phase transition temperature (Tm ~52°C) to reduce leakage.
- Stabilizer: Cholesterol (Sheep Wool, >98%).
- Drug: N-Cyclopropylnicotinamide (Purity >98%).
- Solvent: Chloroform/Methanol (2:1 v/v).
- Buffer: PBS, pH 7.4.

Step-by-Step Workflow

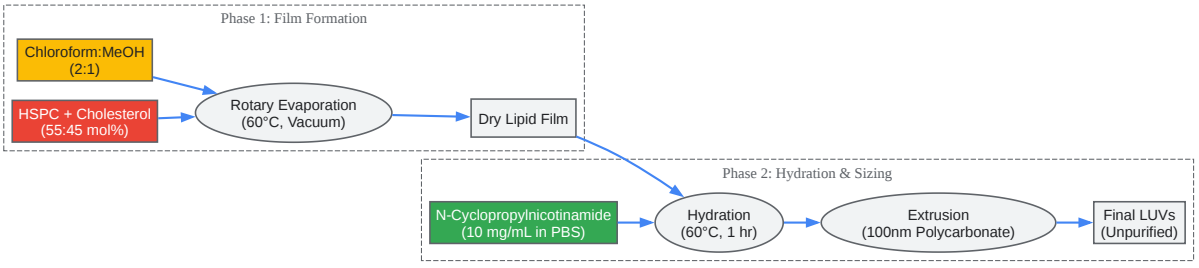
- Lipid Stock Preparation:
  - Dissolve HSPC and Cholesterol in Chloroform/Methanol (2:1) at a molar ratio of 55:45.
  - Why: High cholesterol content (45%) is mandatory for small molecules to abolish phase transition peaks and seal the bilayer against leakage.
- Film Formation:
  - Transfer lipids to a round-bottom flask.[1] Total lipid mass should target 20 mg/mL in the final hydration volume.
  - Evaporate solvent using a rotary evaporator at 60°C (above Lipid Tm) under reduced pressure.
  - Checkpoint: Ensure a thin, dry, homogeneous film forms on the flask wall. Dry under vacuum overnight to remove trace solvent.
- Hydration (The Critical Step):
  - Dissolve N-cyclopropylnicotinamide in PBS (pH 7.4) at a concentration of 10 mg/mL.
  - Add the drug solution to the lipid film.
  - Rotavap Agitation: Rotate the flask at atmospheric pressure at 60°C for 1 hour. Glass beads may be added to facilitate film detachment.

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- Result: Formation of Multilamellar Vesicles (MLVs).

- Downsizing (Extrusion):
  - Assemble a thermobarrel extruder set to 65°C.
  - Pass the MLV suspension through polycarbonate membranes in decreasing pore sizes:
    - 400 nm (5 passes)
    - 100 nm (11 passes)
  - Mechanism:[1][2][3][4] Shear forces convert MLVs into uniform LUVs (Large Unilamellar Vesicles).

Visualization: Fabrication Workflow



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Figure 1: Workflow for passive loading of N-cyclopropylnicotinamide via thin-film hydration.

Protocol B: Purification & Characterization

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Unencapsulated drug must be removed to accurately determine Encapsulation Efficiency (EE%).

Purification (Dialysis Method)

- Equipment: Dialysis tubing (MWCO 3.5 - 5 kDa). Note: The drug MW is ~162 Da, so it will easily pass through.
- Procedure:
  - Place 1 mL of liposome suspension into the dialysis bag.
  - Immerse in 500 mL PBS (sink condition) at 4°C with magnetic stirring.
  - Change buffer at 2 hours and 4 hours. Dialyze overnight.
- Alternative: PD-10 Desalting Columns (Sephadex G-25) for faster separation.

Quantification (HPLC-UV)

To calculate EE%, you must quantify the drug in the purified liposomes vs. the total initial drug.

- Lysis: Mix 100 µL purified liposomes with 900 µL Methanol or 1% Triton X-100 to disrupt the bilayer and release the drug.
- HPLC Conditions:
  - Column: C18 Reverse Phase (e.g., 4.6 x 150 mm, 5 µm).
  - Mobile Phase: Water:Methanol (80:20) + 0.1% Formic Acid.
  - Detection: UV at 260 nm (Nicotinamide characteristic peak).
  - Flow Rate: 1.0 mL/min.

Calculation

Stability & Release Profiling

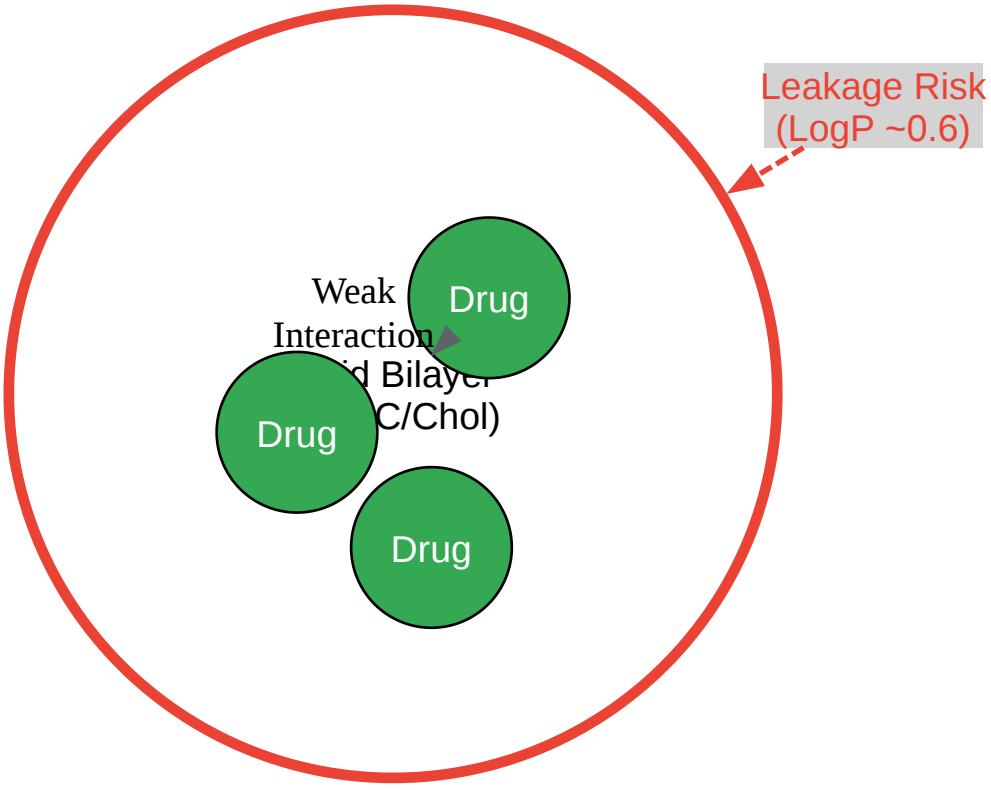
Due to the small size of N-cyclopropylnicotinamide, "burst release" is the primary failure mode.

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In Vitro Release Assay (Franz Diffusion Cell or Dialysis)

- Setup: Place purified liposomes in a dialysis bag (donor compartment).
- Receiver: PBS at 37°C (simulating body temp).
- Sampling: Withdraw aliquots from receiver at 0.5, 1, 2, 4, 8, 12, and 24 hours.
- Expectation:
  - Free Drug: >90% release within 2 hours.
  - Liposomal Drug:[5] <20% burst in 1 hour, sustained release over 24 hours.

Visualization: Drug Interaction Mechanism



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Figure 2: Structural schematic. N-cyclopropylnicotinamide resides primarily in the aqueous core but interacts with the bilayer interface due to its amphiphilic nature.

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Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low EE% (<5%)	Hydration volume too large.	Increase lipid concentration to >40 mg/mL. Use "Sequential Hydration" (hydrate film with small volume, then add more).
Rapid Leakage	Membrane too fluid.	Increase Cholesterol ratio to 50 mol%. Switch lipid to DSPC (Tm 55°C).
Aggregation	Zeta potential near neutral.	Add 5 mol% DSPE-PEG2000 to provide steric stabilization.

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